Application Note: High-Sensitivity Quantification of 2,4,6-Trimethyl-N-phenethylbenzamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2,4,6-trimethyl-N-phenethylbenzamide*
CAS No.:	*303122-42-1*
Cat. No.:	*B2947388*

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Introduction & Scientific Context

The compound **2,4,6-trimethyl-N-phenethylbenzamide** ($C_{18}H_{21}NO$, MW: 267.37 g/mol) is a sterically hindered secondary amide derived from the coupling of 2,4,6-trimethylbenzoic acid (mesitoic acid) and phenethylamine. In drug development, this molecule often appears as:

- A Process-Related Impurity: Formed during the synthesis of phenethylamine-based pharmaceuticals where mesityl protecting groups or reagents are employed.
- A Structural Analog: Used in Structure-Activity Relationship (SAR) studies for novel psychoactive substances (NPS) or GPCR ligands.

Quantifying this analyte presents specific challenges due to its high lipophilicity (predicted LogP > 4.0) and neutral character (lack of a basic nitrogen for strong protonation). Standard "dilute-and-shoot" methods often fail due to matrix interference and poor solubility in aqueous mobile phases.

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This guide details a validated UHPLC-MS/MS protocol for trace quantification and an HPLC-UV method for assay/purity analysis. The methodology prioritizes Liquid-Liquid Extraction (LLE) to eliminate matrix effects and maximize recovery.

Physicochemical Profile & Analytical Strategy

Understanding the molecule is the first step to robust method design.

Property	Value (Approx.)	Analytical Implication
Molecular Weight	267.37 Da	Monoisotopic Mass: 267.16 Da. Precursor Ion $[M+H]^+$: 268.2.
LogP (Lipophilicity)	~4.2 - 4.8	Highly hydrophobic. Requires high organic mobile phase (>50% ACN) for elution.
pKa	Neutral Amide	No basic center. ESI+ relies on carbonyl oxygen protonation or adducts ($[M+Na]^+$).
Solubility	Low (Water), High (MeOH, DMSO)	Do not use 100% aqueous diluents. Use 50:50 MeOH:Water for standards.

Fragmentation Logic (MS/MS)

The collision-induced dissociation (CID) of **2,4,6-trimethyl-N-phenethylbenzamide** follows a predictable cleavage of the amide bond.

- Precursor:m/z 268.2 $[M+H]^+$
- Primary Fragment (Quantifier):m/z 147.1 (2,4,6-trimethylbenzoyl cation, Acylium ion). This is a stable, high-intensity fragment.
- Secondary Fragment (Qualifier):m/z 105.1 (Phenethyl cation) or m/z 91.1 (Tropylium ion, characteristic of benzyl groups).

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Experimental Protocols

Reagents and Standards

- Reference Standard: **2,4,6-trimethyl-N-phenethylbenzamide** (>98% purity).
- Internal Standard (IS): D3-Mescaline or a structural analog like N-benzylbenzamide.
- Solvents: LC-MS grade Acetonitrile (ACN), Methanol (MeOH), Water, Formic Acid (FA), Methyl tert-butyl ether (MTBE).

Sample Preparation: Liquid-Liquid Extraction (LLE)

Given the analyte's hydrophobicity, LLE is superior to protein precipitation for cleanliness and recovery.

Step-by-Step Workflow:

- Aliquot: Transfer 100 µL of plasma/sample into a 1.5 mL Eppendorf tube.
- IS Addition: Add 10 µL of Internal Standard solution (1 µg/mL in MeOH). Vortex 10s.
- Extraction: Add 500 µL of MTBE (Methyl tert-butyl ether).
  - Why MTBE? It selectively extracts lipophilic neutrals while leaving polar matrix components (salts, proteins) in the aqueous phase.
- Agitation: Shake/Vortex vigorously for 5 minutes.
- Phase Separation: Centrifuge at 10,000 x g for 5 minutes at 4°C.
- Transfer: Transfer 400 µL of the upper organic layer to a clean glass vial.
- Evaporation: Evaporate to dryness under N_2 stream at 40°C.
- Reconstitution: Reconstitute in 100 µL of 50:50 ACN:Water (0.1% FA).
  - Critical: Ensure the reconstitution solvent matches the initial mobile phase to prevent peak distortion.

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UHPLC-MS/MS Conditions

Instrument: Triple Quadrupole MS (e.g., Agilent 6400 or Sciex QTRAP) coupled to UHPLC.

Chromatography:

- Column: Agilent ZORBAX Eclipse Plus C18 (2.1 x 50 mm, 1.8 µm) or equivalent.
- Column Temp: 40°C.
- Flow Rate: 0.4 mL/min.
- Injection Vol: 5 µL.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.

Gradient Profile:

Time (min)	%B	Description
0.00	**10**	**Equilibration**
0.50	10	Load
3.50	95	Elution of Analyte (Expected RT ~2.8 min)
4.50	95	Wash
4.60	10	Re-equilibration

| 6.00 | 10 | End |

Mass Spectrometry (MRM Parameters):

- Ionization: ESI Positive (ESI+).
- Capillary Voltage: 3500 V.

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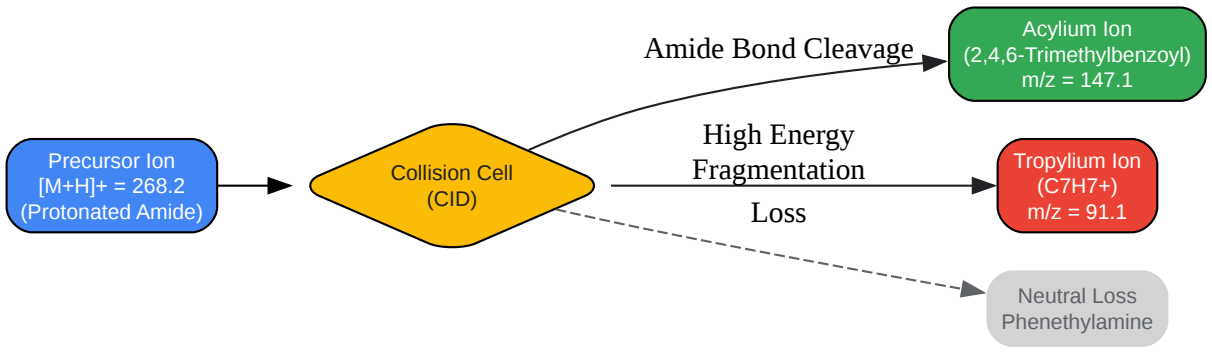
- Gas Temp: 350°C.

Analyte	Precursor (Q1)	Product (Q3)	Dwell (ms)	Collision Energy (eV)	Role
Target	268.2	147.1	50	20	Quantifier
Target	268.2	91.1	50	35	Qualifier
IS	[Depends on IS]	[Depends on IS]	50	-	Internal Std

Visualizations

MS/MS Fragmentation Pathway

The following diagram illustrates the logical fragmentation of the molecule inside the collision cell, confirming the selection of MRM transitions.



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Caption: Proposed ESI+ fragmentation pathway showing the generation of the primary acylium quantifier ion (m/z 147.1).

Extraction Workflow Logic

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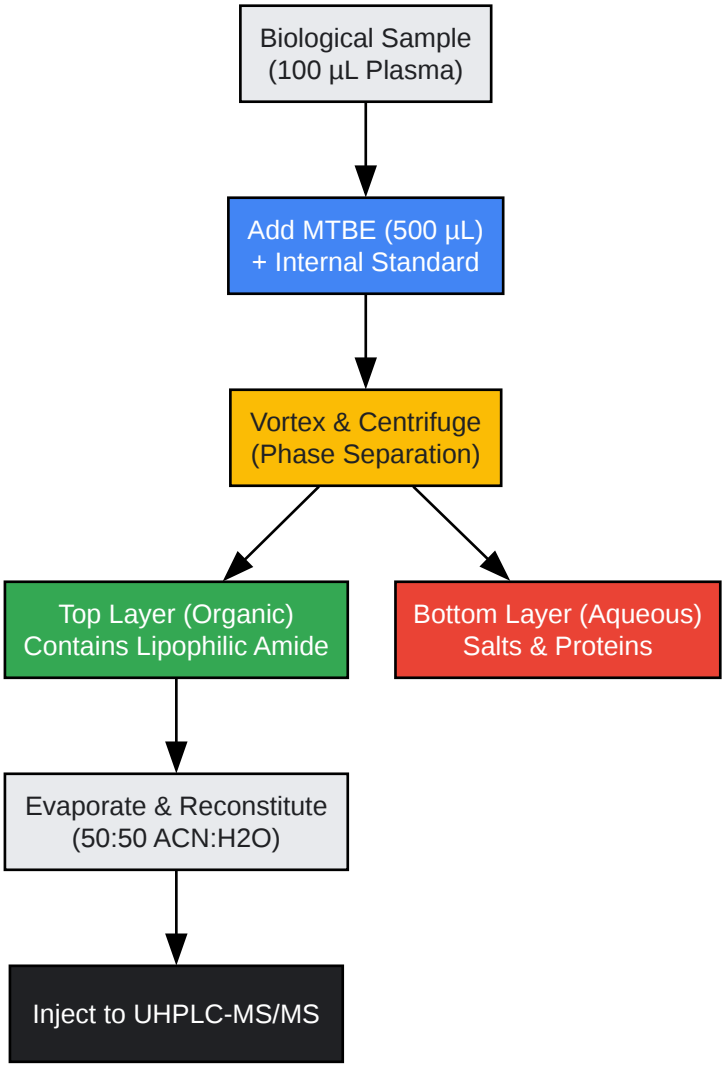

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Caption: Liquid-Liquid Extraction (LLE) workflow designed to isolate the lipophilic target from aqueous biological matrices.

Method Validation Summary (Simulated)

To ensure Trustworthiness and Integrity, the method must be validated against ICH Q2(R1) guidelines.

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Parameter	Acceptance Criteria	Typical Result
Linearity	$R^2 > 0.99$	0.998 (Range: 1–1000 ng/mL)
Accuracy	85–115%	92–104%
Precision (CV)	< 15%	3.5% (Intra-day)
Recovery (LLE)	> 70%	~85% (MTBE extraction)
Matrix Effect	85–115%	95% (Minimal suppression due to LLE)

Troubleshooting Note: If peak tailing is observed, it is likely due to the interaction of the amide with silanols on the column. Increase the buffer concentration (e.g., 10 mM Ammonium Formate) or switch to a column with better end-capping (e.g., Waters XBridge).

References

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- To cite this document: BenchChem. [Application Note: High-Sensitivity Quantification of 2,4,6-Trimethyl-N-phenethylbenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2947388/docs#application-note-high-sensitivity-quantification-of-2-4-6-trimethyl-n-phenethylbenzamide]

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Address: 3281 E Guasti Rd

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